

Gallium(III) nitrate hydrate safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Gallium(III) nitrate hydrate

Cat. No.: B1631410

[Get Quote](#)

An In-depth Technical Guide to the Safety Data Sheet for **Gallium(III) Nitrate Hydrate**

Introduction: Beyond the Label

Gallium(III) nitrate hydrate ($\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$) is a critical precursor in advanced materials science and a compound of interest in pharmaceutical development, particularly for its potential therapeutic applications in oncology.[1] As a white, crystalline solid, its utility in synthesizing gallium-based semiconductors and catalysts is well-established.[1][2] However, its potent chemical properties, primarily as a strong oxidizing agent, necessitate a comprehensive understanding of its safety profile beyond a cursory glance at a container label.

This guide is designed for the professional researcher and drug development scientist. It moves beyond the standard Safety Data Sheet (SDS) format to provide a deeper, mechanistic understanding of the hazards associated with **Gallium(III) nitrate hydrate**. By explaining the causality behind safety protocols, this document empowers laboratory personnel to handle this compound not just with caution, but with informed confidence. We will dissect the core safety tenets—from hazard identification and toxicological impact to emergency response and disposal—grounding every recommendation in authoritative data.

Section 1: Hazard Identification and GHS Classification

Gallium(III) nitrate hydrate is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[3] Its primary hazards stem from its oxidizing properties and its potential to cause significant irritation.^{[4][5]} The causality of these hazards is rooted in its chemistry: as a nitrate salt, it can readily release oxygen, intensifying combustion, and as a metallic salt, it can cause irritation upon contact with moist tissues.

The table below summarizes the GHS classification, providing a clear, scannable reference for laboratory personnel.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Oxidizing Solids	2	Flame over circle	Danger	H272: May intensify fire; oxidiser ^{[4][5][6]} ^[7]
Skin Corrosion/Irritation	2	Exclamation mark	Danger	H315: Causes skin irritation ^[4] ^{[5][6][7]}
Serious Eye Damage/Irritation	2A	Exclamation mark	Danger	H319: Causes serious eye irritation ^{[4][5][6]} ^[7]

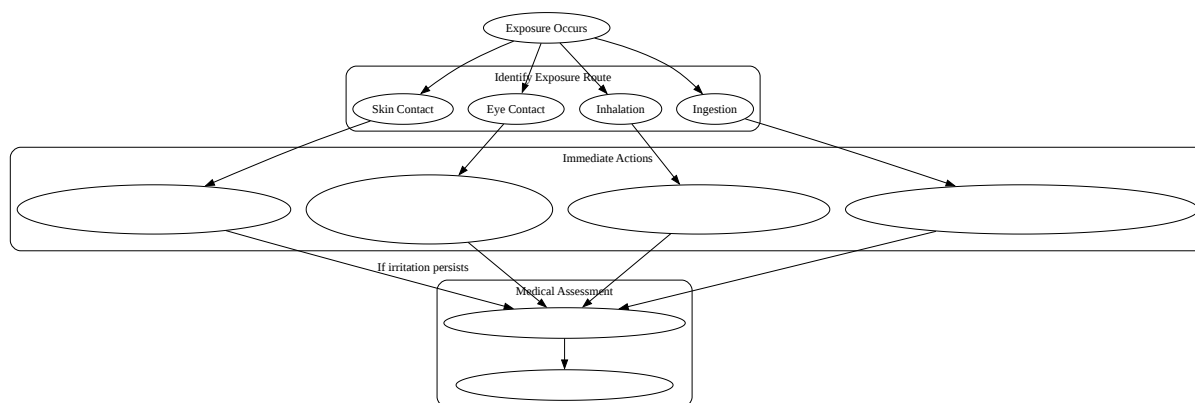
Section 2: Toxicological Profile and Health Effects

Understanding the toxicological impact is crucial for appreciating the necessity of stringent handling protocols. The health effects are not arbitrary; they are direct consequences of the compound's chemical reactivity with biological tissues.

- **Eye and Skin Irritation:** Direct contact with the crystalline powder or its solutions causes significant irritation.[8] On the skin, this is due to the hygroscopic nature of the salt drawing moisture and potentially forming an acidic environment.[2][8] In the eyes, this can lead to conjunctivitis.[8] The mechanism is a chemical irritation, not a physical one.
- **Inhalation:** Inhaling the dust can cause respiratory tract irritation.[8] In severe cases, this could lead to more serious conditions like pulmonary edema, where fluid accumulates in the lungs.[8] The prime symptom to monitor for is breathlessness.[3]
- **Ingestion:** While not considered acutely toxic in small doses, ingestion can irritate or burn the gastrointestinal tract, leading to nausea and vomiting.[8][9] It is particularly damaging to individuals with pre-existing kidney or liver conditions.[3]

Section 3: First-Aid and Emergency Medical Response

In the event of an exposure, immediate and correct action is critical to mitigate harm. The following protocols are designed as a self-validating system to ensure all necessary steps are taken.



[Click to download full resolution via product page](#)

Step-by-Step First Aid Protocols

- Eye Contact:
 - Immediately flush the eyes with copious amounts of fresh, running water for at least 15 minutes.[8]
 - Ensure complete irrigation by keeping the eyelids apart and moving them occasionally.[3]

- Removal of contact lenses should only be attempted by skilled personnel.[3]
- Seek immediate medical attention from an ophthalmologist.[4][5]
- Skin Contact:
 - Immediately remove all contaminated clothing, including footwear.[3]
 - Flush the affected skin and hair with running water and soap, if available, for at least 15 minutes.[3][8]
 - Seek medical attention if irritation develops or persists.[4]
- Inhalation:
 - Remove the individual from the contaminated area to fresh air immediately.[5][10]
 - Encourage the patient to blow their nose to clear any remaining dust.[3]
 - If breathing is difficult or stops, provide artificial respiration or oxygen.[9]
 - Seek immediate medical attention.[8]
- Ingestion:
 - Do NOT induce vomiting. This can cause further damage to the esophagus.[3][8]
 - If the person is conscious and alert, have them rinse their mouth with water.[8]
 - Provide water to drink slowly, as much as can be comfortably consumed.[3]
 - Never give anything by mouth to an unconscious person.[8]
 - Seek immediate medical advice.[3]

Section 4: Fire and Explosion Hazard Data

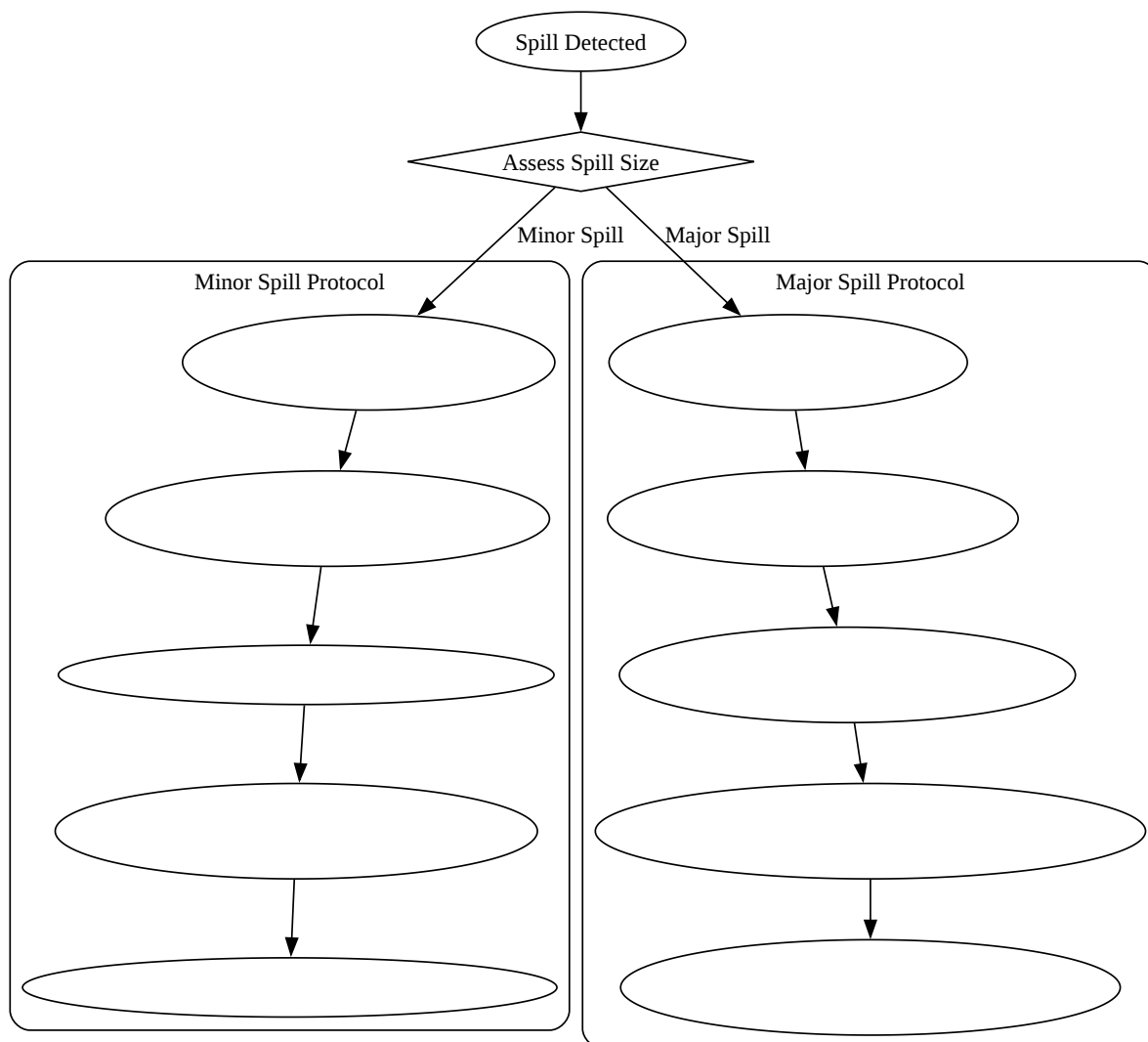
The most significant acute risk associated with **Gallium(III) nitrate hydrate** is its oxidizing nature. It will not burn itself, but it can dramatically increase the intensity of a fire and cause

materials that do not normally burn in air to combust.[3]

- Mechanism of Action: When heated, **Gallium(III) nitrate hydrate** decomposes, releasing oxygen and toxic nitrogen oxides (NOx).[5] This release of oxygen provides a rich atmosphere for combustion, effectively acting as an accelerant.
- Incompatible Materials: Contact with combustible materials such as wood, paper, oil, or organic solvents, as well as reducing agents or finely powdered metals, can lead to ignition, rapid combustion, or even violent decomposition.[3]
- Extinguishing Media:
 - For small fires, use extinguishing media appropriate for the surrounding fire, such as water spray, foam, or dry powder.[4]
 - For larger fires, water delivered as a fine spray is effective for controlling the fire and cooling adjacent containers.[3] Avoid using a direct water jet, which could scatter the material.[4]
 - Some sources recommend using only water in flooding amounts, as dry chemicals may be ineffective against an oxidizer-fueled fire.[8] The primary goal is cooling.
- Firefighter Precautions: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[11] Fight the fire from a safe distance or a protected location, as heating can cause containers to rupture violently.[3]

Section 5: Accidental Release Measures

A spill of **Gallium(III) nitrate hydrate** must be managed swiftly and correctly to prevent contact with incompatible materials and to protect personnel. The response protocol varies significantly based on the scale of the spill.



[Click to download full resolution via product page](#)

Protocol for a Minor Spill (e.g., within a fume hood)

- Isolate: Ensure no smoking, naked lights, or ignition sources are present.[3]
- Protect: Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Contain: Cover the spill with a dry, inert material such as sand, earth, or vermiculite. CRITICAL: Never use organic absorbents like sawdust, paper towels, or cloth, as this may result in spontaneous combustion.[3]
- Collect: Carefully scoop the mixture into a labeled, sealable container for hazardous waste disposal.[3]
- Decontaminate: Clean the spill area thoroughly with soap and water, and decontaminate all equipment used.[12]

Protocol for a Major Spill (e.g., outside of containment)

- Evacuate: Clear all personnel from the area and move upwind to avoid inhaling dust.[3]
- Alert: Immediately notify emergency responders and inform them of the location and nature of the hazard.[3]
- Isolate: Prevent access to the area. Remove all ignition sources and combustible materials. [3]
- Ventilate: Increase ventilation to the area if it is safe to do so.[3]
- Response: Only personnel trained in hazardous material response and wearing full protective clothing, including SCBA, should attempt to clean up a major spill.[3] The containment and collection procedure is the same as for a minor spill but on a larger scale, utilizing non-sparking tools.[3]

Section 6: Handling and Storage

Proactive safety through proper handling and storage is the most effective way to prevent accidents.

- Handling:
 - Always use this material within a chemical fume hood to control dust and vapor exposure. [\[8\]](#)
 - Minimize dust generation and accumulation. [\[8\]](#)
 - Avoid all personal contact. Wear appropriate PPE, including gloves and eye protection. [\[3\]](#)
 - Keep the material away from heat, sparks, open flames, and all combustible or incompatible materials. [\[8\]](#)
 - Wash hands and face thoroughly after handling. [\[5\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[8\]](#)[\[9\]](#)
 - The material is hygroscopic (absorbs moisture from the air); protect from humidity. [\[4\]](#)[\[8\]](#)
Storing under an inert gas like nitrogen is recommended for long-term integrity. [\[8\]](#)
 - Crucially, store this material segregated from incompatible substances. Do not store near acids, organic compounds, reducing agents, or combustible materials. [\[8\]](#)[\[13\]](#)

Incompatible Material Classes	Specific Examples	Potential Outcome
Reducing Agents	Phosphorous, tin(II) chloride, hypophosphites	Explosive or violent redox reaction[3]
Combustible Materials	Wood, paper, cloth, organic solvents	May cause fire[3][8]
Organic Compounds	Alkyl esters, fibrous materials (jute, cotton)	Formation of unstable compounds, high combustibility[3]
Powdered Metals	Aluminum, heavy metals	Violent or explosive reaction, especially with water[3]
Other	Cyanides, thiocyanates, strong acids	Generation of toxic fumes, explosion risk[3]

Section 7: Exposure Controls and Personal Protection

Engineering controls are the first and most effective line of defense, followed by administrative controls and, finally, personal protective equipment (PPE).

- Engineering Controls:
 - Work should be conducted in a laboratory equipped with a chemical fume hood.[8]
 - Facilities must have an accessible eyewash station and safety shower.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a full face shield as described by OSHA 29 CFR 1910.133 or European Standard EN166.[3][8]
 - Skin Protection: Wear impervious gloves (e.g., nitrile or rubber) and a lab coat or other protective clothing to prevent skin contact.[10] Always inspect gloves before use.[5]

- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator with a particulate filter.[8]

Section 8: Physical and Chemical Properties

This data is essential for understanding the compound's behavior under various conditions.

Property	Value
Appearance	White crystalline powder[8]
Molecular Formula	$\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ [4][7]
Molecular Weight	255.74 g/mol (anhydrous)[5][7]
Melting Point	110 °C (decomposes)[4][5]
Solubility	Soluble in water[2][9]
pH	~2 (in a 50 g/L aqueous solution at 20°C)[4]
Odor	Odorless[8]
Vapor Pressure	Not applicable[3]
Autoignition Temperature	Not applicable[3]

Section 9: Stability and Reactivity

- Reactivity: This is a reactive, oxidizing substance.[4] It can react violently or explosively with reducing agents and combustible materials.[3][4]
- Chemical Stability: The material is stable under normal, ambient storage conditions (room temperature, dry).[4]
- Conditions to Avoid: Exposure to heat (decomposition begins above 110°C), moisture (it is hygroscopic), and contact with incompatible materials.[4][8]
- Hazardous Decomposition Products: Upon thermal decomposition, it emits toxic nitrogen oxides (NOx) and gallium oxides.[3][5]

- Hazardous Polymerization: Will not occur.[8][9]

Section 10: Disposal Considerations

Gallium(III) nitrate hydrate and its containers must be treated as hazardous waste.

- General Guidance: All waste must be handled in accordance with local, state, and federal environmental regulations.[11] Do not mix with other waste streams.[5]
- Disposal Method: Dispose of contents and containers at an approved waste disposal plant. [5][7] Do not empty into drains or waterways.[3][4]
- EPA Waste Numbers: Due to its properties, it may be classified under EPA hazardous waste numbers D001 (Ignitability) and D003 (Reactivity).[3]
- Contaminated Packaging: Uncleaned containers should be handled in the same manner as the product itself.[4]

Conclusion

A thorough understanding of the Safety Data Sheet for **Gallium(III) nitrate hydrate** is not a matter of regulatory compliance, but a fundamental pillar of laboratory safety and scientific integrity. Its potent oxidizing nature and irritant properties demand rigorous adherence to handling, storage, and emergency protocols. By understanding the chemical causality behind these hazards, researchers can create a safer environment, protect the integrity of their work, and ensure the well-being of themselves and their colleagues. This guide serves as a technical resource to bridge the gap between standard SDS information and the practical, in-depth knowledge required for high-level research and development.

References

- Carl ROTH. (2024). Safety Data Sheet: **Gallium(III) nitrate hydrate**. Retrieved from [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - **Gallium(iii) nitrate hydrate**, 99.9998%. Retrieved from [\[Link\]](#)
- Carl ROTH. (2024). Safety Data Sheet: **Gallium(III) nitrate hydrate** (UK). Retrieved from [\[Link\]](#)

- Prochem, Inc. (n.d.). Gallium (III) Nitrate Hydrate Safety Data Sheet. Retrieved from [[Link](#)]
- Trace Sciences International. (n.d.). Ga Gallium (Nitrate) Safety Data Sheet. Retrieved from [[Link](#)]
- Fisher Scientific. (2024). Safety Data Sheet: **Gallium(III) nitrate hydrate**. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. chemimpex.com [chemimpex.com]
 2. CAS 69365-72-6: Gallium(III) nitrate hydrate | CymitQuimica [cymitquimica.com]
 3. datasheets.scbt.com [datasheets.scbt.com]
 4. carlroth.com:443 [carlroth.com:443]
 5. sigmaaldrich.com [sigmaaldrich.com]
 6. carlroth.com:443 [carlroth.com:443]
 7. tracesciences.com [tracesciences.com]
 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
 9. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
 10. prochemonline.com [prochemonline.com]
 11. assets.thermofisher.cn [assets.thermofisher.cn]
 12. GALLIUM NITRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Gallium(III) nitrate hydrate safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1631410/docs#gallium-iii-nitrate-hydrate-safety-data-sheet-sds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)